

# Application Notes and Protocols: Mass Spectrometry Fragmentation of Etoposide-d3

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## Introduction

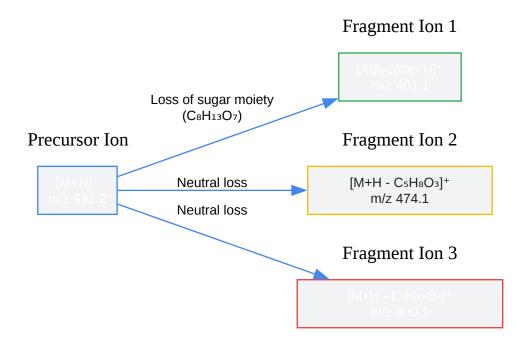
Etoposide is a potent topoisomerase II inhibitor widely used in cancer chemotherapy for various malignancies, including lung cancer, testicular cancer, and lymphomas.[1] Its mechanism of action involves the formation of a ternary complex with DNA and topoisomerase II, leading to double-strand breaks in DNA and subsequent cell death.[2] In pharmacokinetic and metabolic studies, a stable isotope-labeled internal standard is crucial for accurate quantification of the drug in biological matrices by mass spectrometry. **Etoposide-d3**, a deuterated analog of Etoposide, serves as an ideal internal standard for such applications due to its similar physicochemical properties and distinct mass-to-charge ratio (m/z).[3][4] These application notes provide a detailed overview of the mass spectrometry fragmentation pattern of **Etoposide-d3**, along with experimental protocols for its analysis.

# **Molecular Structure and Deuterium Labeling**

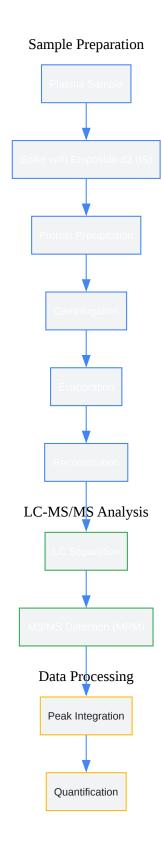
**Etoposide-d3** has a molecular formula of C<sub>29</sub>H<sub>29</sub>D<sub>3</sub>O<sub>13</sub> and a molecular weight of approximately 591.6 g/mol .[5] The three deuterium atoms are located on the methoxy group attached to the phenolic ring, a key structural feature to consider when interpreting its mass spectrum.[5]

Chemical Structure of **Etoposide-d3**:









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